

# Technical Guide: Physicochemical Properties of 2,4-Dimethyldecane with a Focus on Density

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,4-Dimethyldecane

Cat. No.: B1670048

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**2,4-Dimethyldecane** is a branched-chain alkane, a class of organic compounds that are foundational in various scientific and industrial applications.<sup>[1]</sup> As a colorless liquid at room temperature, it is characterized by its nonpolar nature, rendering it insoluble in water but soluble in organic solvents.<sup>[1]</sup> Its branched structure, featuring two methyl groups on a decane backbone, imparts specific physical properties, such as a relatively high boiling point compared to its straight-chain counterparts.<sup>[1]</sup> This document provides a comprehensive overview of the key physicochemical properties of **2,4-Dimethyldecane**, with a detailed focus on its density and the experimental protocol for its determination.

## Physicochemical Data of 2,4-Dimethyldecane

The following table summarizes the key quantitative data for **2,4-Dimethyldecane**, providing a ready reference for researchers.

Property	Value	Unit	Source
Density	0.749	g/cm <sup>3</sup>	[2]
Molecular Formula	C <sub>12</sub> H <sub>26</sub>	-	[1][3][4]
Molecular Weight	170.33	g/mol	[3][4][5]
Boiling Point	200.4	°C at 760 mmHg	[2]
Melting Point	-50.8 (estimate)	°C	[2]
Flash Point	130.2	°C	[2]
Vapor Pressure	0.461	mmHg at 25°C	[2]
Refractive Index	1.42	-	[2]
CAS Registry Number	2801-84-5	-	[3][5]

## Experimental Protocol: Determination of Density

The density of **2,4-Dimethyldecane** is accurately determined using a standard test method outlined for liquid hydrocarbons. The following protocol is based on the principles of ASTM D4052, which employs a digital density meter with an oscillating U-tube.

### Principle

A small volume of the liquid sample is introduced into a U-shaped tube that is electronically excited to oscillate at its natural frequency. The frequency of oscillation is influenced by the mass of the sample within the tube. By calibrating the instrument with fluids of known density, the density of the unknown sample can be precisely determined from the measured oscillation frequency.

### Apparatus

- Digital Density Meter: Equipped with an oscillating U-tube and a temperature-controlled cell.
- Syringe or Autosampler: For sample injection.

- Calibration Standards: High-purity, degassed water and another certified reference standard with a known density.
- Cleaning Solvents: Acetone or other suitable solvent for cleaning the sample tube.
- Dry Air or Nitrogen Source: For drying the sample tube.

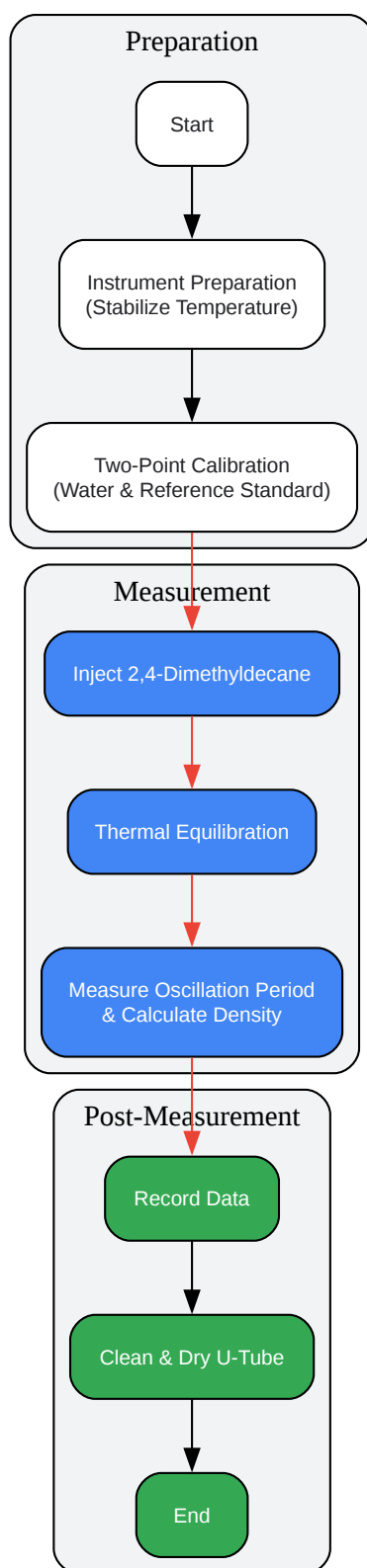
## Procedure

- Instrument Preparation:
  - Turn on the digital density meter and allow it to stabilize at the desired measurement temperature (e.g., 20°C or 25°C).
  - Ensure the sample tube is clean and dry. If necessary, clean with a suitable solvent and dry with a stream of dry air or nitrogen.
- Calibration:
  - Perform a two-point calibration using high-purity, degassed water and a certified reference standard.
  - Inject the first calibration standard into the U-tube, ensuring no air bubbles are present.
  - Allow the temperature to equilibrate and record the oscillation period.
  - Clean and dry the U-tube.
  - Inject the second calibration standard and repeat the measurement.
  - The instrument's software will use these values to establish a calibration curve.
- Sample Measurement:
  - Draw a representative sample of **2,4-Dimethyldecane** into a clean, dry syringe.
  - Carefully inject the sample into the U-tube, avoiding the introduction of air bubbles.
  - Allow the sample to reach thermal equilibrium within the measurement cell.

- The instrument will automatically measure the oscillation period and calculate the density based on the established calibration.
- Record the density reading.
- Cleaning:
  - After measurement, flush the U-tube with a suitable solvent to remove the sample.
  - Dry the tube thoroughly with a stream of dry air or nitrogen to prepare for the next measurement.

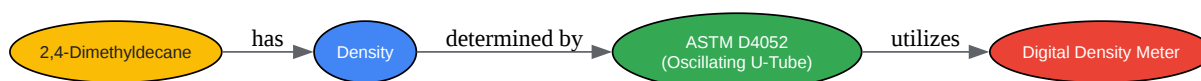
## Mandatory Visualizations

The following diagrams illustrate the experimental workflow for determining the density of **2,4-Dimethyldecane**.



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Caption: Experimental Workflow for Density Determination.



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Caption: Logical Relationship of Substance, Property, and Method.

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## References

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Address: 3281 E Guasti Rd

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